

Application Notes and Protocols for Radical-Mediated Reactions of Allyltriphenyltin

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Compound of Interest

Compound Name: **Allyltriphenyltin**

Cat. No.: **B1265375**

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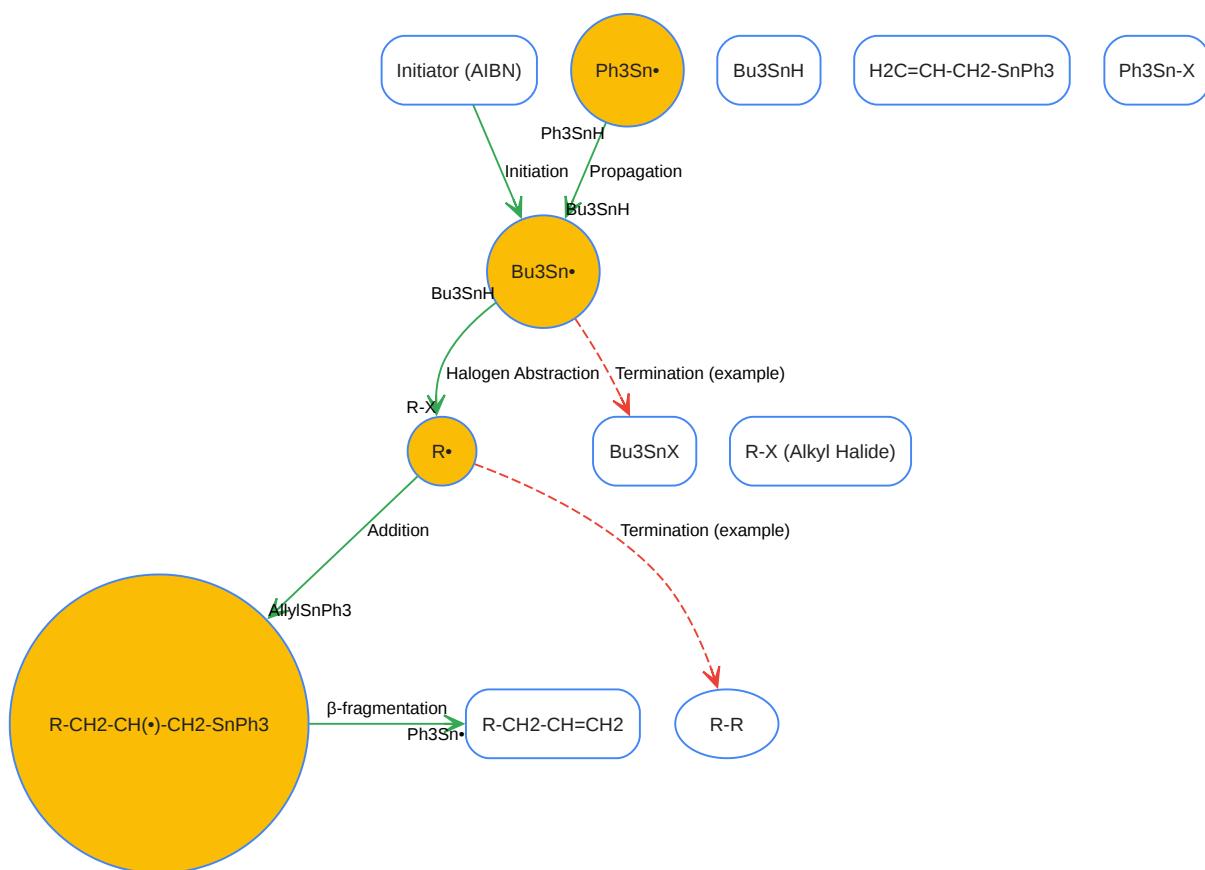
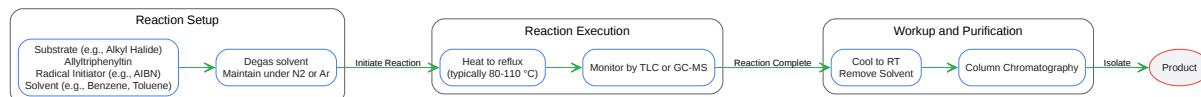
For Researchers, Scientists, and Drug Development Professionals

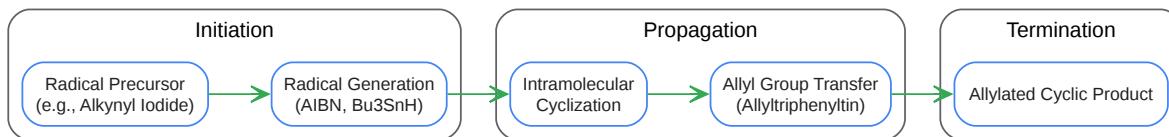
These application notes provide a comprehensive overview of the utility of **allyltriphenyltin** in radical-mediated reactions, a powerful tool in modern organic synthesis. The protocols detailed below offer guidance for the practical application of these reactions in the construction of complex molecular architectures, with relevance to natural product synthesis and drug discovery.

Introduction to Radical-Mediated Allylation with Allyltriphenyltin

Allyltriphenyltin serves as an efficient allyl group donor in radical chain reactions. The process is typically initiated by a radical initiator, such as azobisisobutyronitrile (AIBN), which generates a tributyltin radical from a tin hydride reagent. This tin radical can then abstract a halogen atom from an alkyl halide, producing an alkyl radical. This alkyl radical subsequently adds to the double bond of **allyltriphenyltin**, leading to the transfer of the allyl group and the regeneration of the triphenyltin radical, which continues the chain reaction. These reactions are valued for their mild conditions and tolerance of a wide range of functional groups.

A general workflow for these reactions is depicted below.



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- To cite this document: BenchChem. [Application Notes and Protocols for Radical-Mediated Reactions of Allyltriphenyltin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265375#radical-mediated-reactions-of-allyltriphenyltin\]](https://www.benchchem.com/product/b1265375#radical-mediated-reactions-of-allyltriphenyltin)

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